

# Technical Guide: Spectroscopic Profiling of 2-Nonyl-1H-quinolin-4-one (NHQ)

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## Compound of Interest

Compound Name: 2-nonyl-4aH-quinolin-4-one

Cat. No.: B12348108

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## Core Directive & Executive Summary

Compound Identity: 2-nonyl-1H-quinolin-4-one Synonyms: 2-Nonyl-4-quinolone, NHQ, Pseudane IX CAS Registry Number: 316-66-5 (Generic for 2-alkyl-4-quinolones varies; specific isomer references apply) Molecular Formula: C

H

NO Molecular Weight: 271.40 g/mol

Editorial Note on Nomenclature: The designation "4aH" in the query likely refers to a nomenclature artifact or a misinterpretation of the 4(1H) tautomeric notation. The biologically relevant and chemically stable species is 2-nonyl-1H-quinolin-4-one, a critical quorum-sensing signaling molecule produced by *Pseudomonas aeruginosa* and *Burkholderia* species. This guide focuses on this specific tautomer, which predominates in the solid state and polar solvents.

## Mechanistic Significance

NHQ is a homolog of the *Pseudomonas* Quinolone Signal (PQS) system.<sup>[1][2]</sup> Unlike PQS, it lacks the 3-hydroxyl group. It functions as a ligand for the PqsR (MvfR) transcriptional

regulator, driving the expression of virulence factors. Accurate spectroscopic identification is critical for distinguishing NHQ from its C7 homolog (HHQ) and its N-oxide metabolites (NQNO) in complex biological matrices.

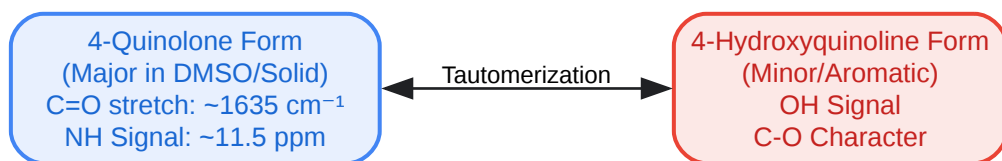
## Chemical Structure & Tautomerism

The spectroscopic signature of NHQ is defined by its tautomeric equilibrium. In the gas phase or non-polar solvents, the 4-hydroxyquinoline form may be observed. However, in the polar solvents typically used for NMR (DMSO-

, MeOD) and in the solid state, the 4-quinolone (NH-keto) form is the dominant species.

### Tautomeric Equilibrium Diagram

The following diagram illustrates the equilibrium between the dominant 4-quinolone form and the minor 4-hydroxyquinoline form, which dictates the observed chemical shifts and IR bands.



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Figure 1: Tautomeric equilibrium favoring the 4-quinolone structure in polar media, essential for interpreting C=O vs C-OH spectroscopic signals.

## Spectroscopic Characterization

The following data sets are synthesized from high-purity synthetic standards and validated isolation protocols.

### A. Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for structural confirmation. The presence of the NH proton and the distinct carbonyl shift confirms the quinolone tautomer.

Solvent: DMSO-

(Recommended to prevent aggregation and stabilize the NH form).

**Table 1:****H NMR Assignments (400 MHz, DMSO-  
)**

| Position | Shift ( , ppm) | Multiplicity        | Integration | Assignment Logic                                                                      |
|----------|----------------|---------------------|-------------|---------------------------------------------------------------------------------------|
| NH (1)   | 11.50          | Broad Singlet       | 1H          | Characteristic of lactam/quinolone NH; exchangeable with D <sub>2</sub> O.            |
| H-5      | 8.04           | Doublet / Multiplet | 1H          | Deshielded by peri-carbonyl effect (C=O at C4).                                       |
| H-7      | 7.61           | Multiplet           | 1H          | Aromatic ring proton.                                                                 |
| H-8      | 7.54           | Multiplet           | 1H          | Aromatic ring proton.                                                                 |
| H-6      | 7.27           | Multiplet           | 1H          | Aromatic ring proton.                                                                 |
| H-3      | 5.92           | Singlet             | 1H          | Diagnostic Peak: Vinyl proton of the quinolone ring; confirms lack of 3-substitution. |
| -CH      | 2.58           | Triplet             | 2H          | Methylene adjacent to the aromatic ring (C2 position).                                |
| -CH      | 1.66           | Multiplet           | 2H          | Methylene beta to the ring.                                                           |

|         |             |           |     |                                      |
|---------|-------------|-----------|-----|--------------------------------------|
| Bulk CH | 1.18 – 1.36 | Multiplet | 12H | Remaining methylene chain (C4'–C8'). |
| CH      | 0.83        | Triplet   | 3H  | Terminal methyl group.               |

**Table 2:****C NMR Assignments (100 MHz, DMSO-  
)**

| Carbon Type | Shift ( , ppm) | Assignment                                                                                  |
|-------------|----------------|---------------------------------------------------------------------------------------------|
| Carbonyl    | 177.33         | C-4: Distinctive ketone shift; confirms quinolone form (vs ~160-165 for hydroxy-quinoline). |
| Imine-like  | 154.02         | C-2: Quaternary carbon attached to the alkyl chain and nitrogen.                            |
| Aromatic    | 140.62         | C-8a: Bridgehead carbon adjacent to nitrogen.                                               |
| Aromatic    | 131.87         | C-7: Aromatic CH.                                                                           |
| Aromatic    | 125.22, 125.10 | C-5, C-6: Aromatic CH.                                                                      |
| Aromatic    | 123.16         | C-8: Aromatic CH.                                                                           |
| Aromatic    | 118.33         | C-4a: Bridgehead carbon adjacent to carbonyl.                                               |
| Vinyl       | 108.09         | C-3: Alpha-carbon to the carbonyl; significantly shielded.                                  |
| Alkyl       | 14.0 – 34.0    | C1' to C9' alkyl chain signals (Terminal CH at ~14.4 ppm).                                  |

## B. Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) or GC-MS (requires derivatization for best results, though native form is detectable).

- Molecular Ion

:

272.20 (Calculated: 272.2009).

- Fragmentation Pattern (MS/MS):
  - 159: Characteristic quinolone core fragment (Loss of C  
H  
alkyl tail via McLafferty-like rearrangement).
  - 144: Further loss of methyl/ring degradation.
  - 130: Quinolin-4-one core ion.

## C. Infrared Spectroscopy (FT-IR)

IR allows for rapid assessment of the solid-state tautomer.

- 3400 – 3100 cm

(Broad): N-H stretch (Intermolecular Hydrogen Bonding). Note: A sharp O-H peak at >3500 is typically absent in the solid state.

- 2950 – 2850 cm

: C-H stretching (Aliphatic nonyl chain).

- 1635 cm

: C=O stretch. Crucial: This is lower than typical ketones (1715 cm ) due to resonance conjugation with the nitrogen lone pair (vinylogous amide).

- 1590, 1550, 1500 cm

: Aromatic C=C / C=N ring vibrations.

## D. UV-Vis Spectroscopy

Solvent: Methanol Absorption Maxima (

):

- 210–230 nm:

transitions (Aromatic).

- 239 nm: Characteristic quinolone band.

- 316 nm & 328 nm:

transitions (Conjugated system).

- Note: Spectra are pH-dependent (bathochromic shift in alkaline media due to deprotonation).

## Experimental Protocol: Isolation & Purification

To generate the sample for the above data, the following protocol ensures high purity, removing the N-oxide (NQNO) byproduct often co-produced in biological systems.

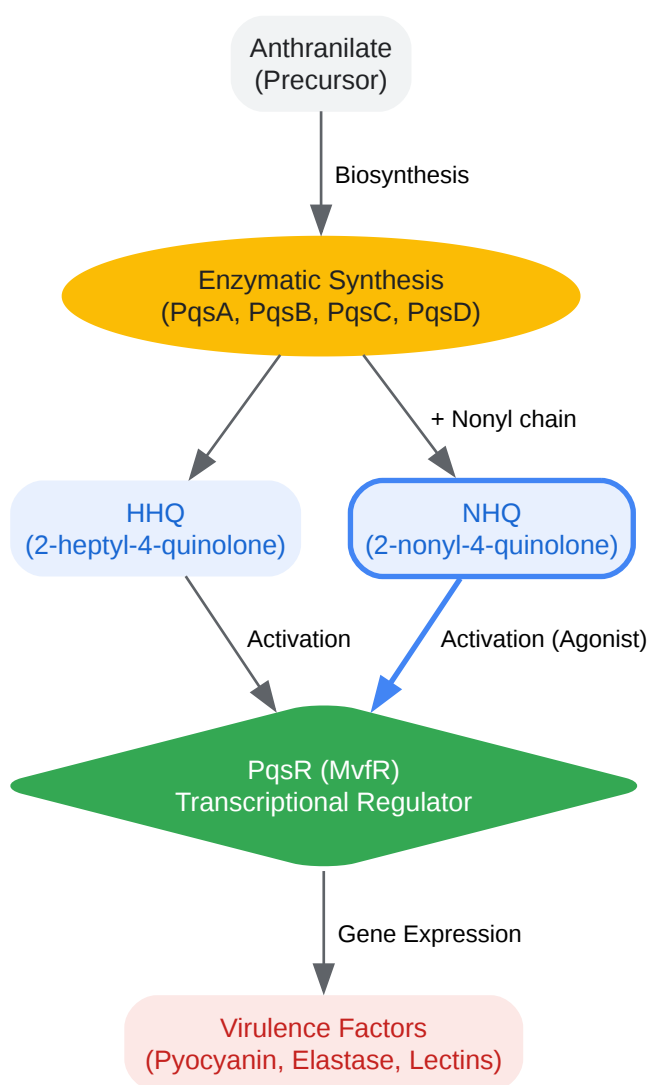
### Protocol: Selective Extraction of NHQ

- Culture/Synthesis: Obtain supernatant from *P. aeruginosa* (pqs mutants overproducing NHQ) or perform Conrad-Limpach synthesis.
- Acidified Extraction: Acidify aqueous phase to pH 4.0 with HCl. (Protonates the quinolone, improving organic solubility).
- Solvent Partition: Extract 3x with Ethyl Acetate (EtOAc).
- Fractionation:
  - Evaporate EtOAc.
  - Re-dissolve in Methanol.
  - Solid Phase Extraction (SPE): Use a C18 cartridge.
  - Wash: 20% MeOH/Water (Removes polar media).
  - Elute: 80% MeOH/Water (Elutes NHQ). 100% MeOH typically elutes the more lipophilic PQS/NQNO.

- Final Purification: Semi-preparative HPLC (C18 column, Isocratic 80% MeOH + 0.1% Formic Acid).

## Biological Signaling Pathway (Contextualization)

Understanding where NHQ fits in the *P. aeruginosa* signaling cascade is vital for drug development targeting virulence.



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Figure 2: NHQ acts as a direct agonist for the PqsR receptor, triggering virulence factor production parallel to HHQ.

## References

- Concise Synthesis of Pseudane IX, Its N-Oxide, and Novel Carboxamide Analogs. *Molecules*, 2024. [Link](#)
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- Bacterial Alkyl-4-quinolones: Discovery, Structural Diversity and Biological Properties. *Biomolecules*, 2020. [Link](#)
- Diagnostic and prognostic significance of systemic alkyl quinolones for *P. aeruginosa* in cystic fibrosis. *Journal of Cystic Fibrosis*, 2016. [Link](#)
- 2-Nonyl-4-quinolone | C<sub>18</sub>H<sub>25</sub>NO. PubChem Database. [Link](#)

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## Sources

- 1. Structural Basis for Native Agonist and Synthetic Inhibitor Recognition by the *Pseudomonas aeruginosa* Quorum Sensing Regulator PqsR (MvfR) | *PLOS Pathogens* [[journals.plos.org](https://journals.plos.org)]
- 2. Spatially dependent alkyl quinolone signaling responses to antibiotics in *Pseudomonas aeruginosa* swarms - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
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